

2-(Perfluorodecyl)ethyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: 2-(Perfluorodecyl)ethyl acrylate

Cat. No.: B106138

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Technical Overview of 2-(Perfluorodecyl)ethyl Acrylate

Introduction: **2-(Perfluorodecyl)ethyl acrylate** is a specialized acrylate monomer notable for its long perfluorinated alkyl chain. This structural feature imparts unique properties, such as significant hydrophobicity and oleophobicity, making it a valuable component in the synthesis of high-performance polymers.^[1] The acrylate group provides a reactive site for free-radical polymerization, allowing for its incorporation into a variety of polymer structures.^[1] This monomer is utilized in applications requiring low surface energy, repellency, and durability, such as advanced coatings, sealants, and surface treatments for textiles.^{[1][2]}

Chemical Properties

The fundamental chemical identifiers and properties of **2-(Perfluorodecyl)ethyl acrylate** are summarized below. The molecular formula and weight are derived from its atomic composition.

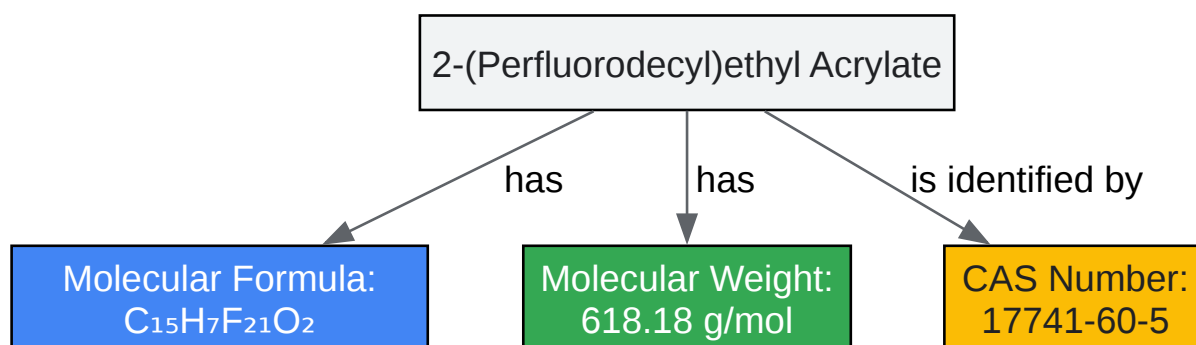
Property	Value	Source
Molecular Formula	C ₁₅ H ₇ F ₂₁ O ₂	^{[2][3][4][5][6]}
Molecular Weight	618.18 g/mol	^{[2][3][4][5][6]}
CAS Number	17741-60-5	^{[1][2][3]}

Experimental Protocols

The determination of a molecule's chemical formula and molecular weight is fundamental to its characterization. The formula is established by its defined chemical structure. The molecular weight is calculated by summing the atomic weights of all constituent atoms in the empirical formula. Advanced analytical techniques such as mass spectrometry can be used to experimentally verify the molecular weight.

Logical Relationship of Chemical Properties

The diagram below illustrates the direct relationship between the chemical compound and its core identifiers.



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Core properties of **2-(Perfluorodecyl)ethyl acrylate**.

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